

# Personal protective equipment for handling SKF 83822

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## Compound of Interest

Compound Name: SKF 83822

Cat. No.: B1682080

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## Essential Safety and Handling Guide for SKF 83822

This guide provides immediate safety and logistical information for researchers, scientists, and drug development professionals handling **SKF 83822** hydrobromide. The following procedures are designed to ensure the safe handling, use, and disposal of this compound in a laboratory setting.

## Personal Protective Equipment (PPE)

When handling **SKF 83822**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category	Required Equipment	Specifications and Remarks
Eye Protection	Safety Glasses or Goggles	Must be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). <a href="#">[1]</a>
Hand Protection	Chemical-resistant Gloves	Handle with gloves that have been inspected prior to use. Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. <a href="#">[1]</a>
Respiratory Protection	Respirator	Required when dust formation is possible. Avoid breathing vapors, mist, or gas. <a href="#">[1]</a>
Body Protection	Laboratory Coat	Body protection should be chosen based on the type, concentration, and amount of dangerous substances, and to the specific workplace. <a href="#">[1]</a>

## Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **SKF 83822** and ensuring a safe laboratory environment.

Precautions for Safe Handling:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Avoid ingestion and inhalation.[\[1\]](#)

- Wash hands thoroughly after handling.[\[1\]](#)
- Remove and wash contaminated clothing before reuse.[\[1\]](#)
- Avoid dust formation.[\[1\]](#)
- Keep away from sources of ignition.[\[1\]](#)

Conditions for Safe Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[\[1\]](#)
- Short-term storage: 2-8°C[\[1\]](#)
- Long-term storage: -20°C[\[1\]](#)

## Accidental Release Measures

In the event of a spill or accidental release, follow these procedures to contain and clean up the material safely.

- Personal Precautions: Wear respiratory protection and avoid dust formation. Avoid breathing vapors, mist, or gas.[\[1\]](#)
- Environmental Precautions: Do not let the product enter drains. Prevent further leakage or spillage if it is safe to do so.[\[1\]](#)
- Containment and Cleaning: Pick up and arrange disposal without creating dust. Sweep up and shovel the material into a suitable, closed container for disposal.[\[1\]](#)

## First Aid Measures

Immediate first aid is crucial in case of exposure.

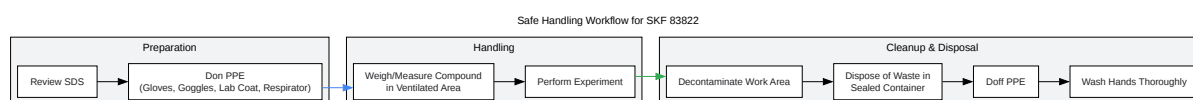
Exposure Route	First Aid Procedure
Inhalation	If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. If breathing stops, give artificial respiration.[1]
Skin Contact	Flush the affected area with copious amounts of water. Remove contaminated clothing and shoes. A physician should be called, and the victim should be taken to the hospital immediately.[1]
Eye Contact	Check for and remove any contact lenses. Flush eyes with copious amounts of water, ensuring to separate the eyelids with fingers. A physician should be called.[1]
Ingestion	If swallowed, do NOT induce vomiting. Wash out the mouth with copious amounts of water. A physician should be called.[1]

## Disposal Plan

Dispose of **SKF 83822** and its containers in accordance with all applicable local, state, and federal regulations. Contaminated gloves and other disposable materials should be placed in a suitable, closed container for disposal.[1]

## Workflow for Safe Handling of SKF 83822

The following diagram outlines the procedural steps for the safe handling of **SKF 83822**, from preparation to disposal.



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Caption: Procedural workflow for handling **SKF 83822**.

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## References

- 1. biocrick.com [biocrick.com]
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